

An In-depth Technical Guide to the Physical Properties of 2-Methoxyethyldiethylamine

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Compound of Interest

Compound Name: 2-Methoxyethyldiethylamine

CAS No.: 34166-03-5

Cat. No.: B8722033

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

2-Methoxyethyldiethylamine, also known as N,N-Diethyl-2-methoxyethanamine, is a tertiary amine solvent with potential applications in various chemical syntheses, including those relevant to drug development and materials science. Its unique combination of a methoxy ether group and a diethylamino moiety imparts specific physical and chemical characteristics that can be leveraged in diverse reaction conditions. This guide provides a comprehensive overview of the core physical properties of **2-Methoxyethyldiethylamine**, offering a foundational understanding for its safe and effective use in research and development.

The judicious selection of a solvent is paramount in chemical process development, directly influencing reaction kinetics, product purity, and overall process efficiency. Understanding the physical properties of a solvent like **2-Methoxyethyldiethylamine** is the first critical step in assessing its suitability for a given application. This document collates available data to present a detailed profile of this compound.

Molecular Structure and Key Identifiers

A clear understanding of the molecular structure is fundamental to interpreting the physical properties and predicting the behavior of a solvent.

Caption: Molecular structure of **2-Methoxyethyldiethylamine**.

Table 1: Chemical Identity

Identifier	Value
Chemical Name	2-Methoxyethyldiethylamine
Systematic Name	N,N-Diethyl-2-methoxyethanamine
CAS Number	34166-03-5[1]
Molecular Formula	C ₇ H ₁₇ NO[1]
Molecular Weight	131.22 g/mol [1]

Core Physical Properties

The following table summarizes the key physical properties of **2-Methoxyethyldiethylamine**. It is important to note that while some of these values are experimentally determined, others are based on computational predictions and should be considered with that context in mind.

Table 2: Core Physical Properties

Property	Value	Source
Boiling Point	121.27 °C (394.42 K)	(Calculated)
Melting Point	-49.8 °C (223.35 K)	(Calculated)
Density	Not available	-
Flash Point	Not available	-
Solubility in Water	Predicted to have low solubility	(Calculated, log10WS = -0.41)

Causality Behind Physical Properties:

The boiling point of **2-Methoxyethyldiethylamine** is influenced by its molecular weight and the presence of a polar ether group and a tertiary amine, which can participate in intermolecular dipole-dipole interactions. However, the absence of hydrogen bond donors (like N-H or O-H bonds) results in a lower boiling point compared to analogous primary or secondary amines or alcohols of similar molecular weight. The predicted low solubility in water is a consequence of the relatively large hydrophobic diethyl and ethyl groups in comparison to the hydrophilic ether and amine functionalities.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of a chemical compound. While a comprehensive, experimentally verified spectral analysis for **2-Methoxyethyldiethylamine** is not readily available in public databases, theoretical predictions and data from analogous structures can provide valuable insights.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methoxy group (a singlet around 3.3 ppm), the ethyl groups (a quartet for the CH_2 adjacent to the nitrogen and a triplet for the terminal CH_3), and the methylene groups of the ethoxy fragment.
- ^{13}C NMR: The carbon NMR spectrum would display distinct peaks for each unique carbon environment within the molecule. The carbon of the methoxy group would appear in the typical ether region (around 50-80 ppm), while the carbons of the diethylamino group would be found in the aliphatic amine region.^{[2][3]}

Infrared (IR) Spectroscopy:

The IR spectrum of **2-Methoxyethyldiethylamine** would be characterized by:

- C-H stretching vibrations in the $2800\text{-}3000\text{ cm}^{-1}$ region.
- A prominent C-O-C stretching band for the ether linkage, typically in the $1070\text{-}1150\text{ cm}^{-1}$ region.

- C-N stretching vibrations, which are often weaker and can be found in the 1020-1250 cm^{-1} range.

Applications and Relevance in Drug Development

While specific documented applications of **2-Methoxyethyldiethylamine** in drug development are not widespread in publicly available literature, its structural motifs suggest potential utility in several areas:

- **As a Building Block:** The molecule can serve as a precursor for the synthesis of more complex molecules containing the methoxyethyl and diethylamino functionalities. These groups can be found in various biologically active compounds.
- **As a Non-protic Polar Solvent:** Its nature as a tertiary amine makes it a non-protic solvent. The presence of the ether linkage provides some polarity, which could be beneficial for dissolving a range of organic compounds.
- **As a Base or Catalyst:** Tertiary amines are commonly employed as non-nucleophilic bases in a variety of organic reactions, such as dehydrohalogenations and as catalysts in reactions like the formation of urethanes.

The combination of ether and amine functionalities in one molecule can also lead to interesting chelating properties, which could be explored in the context of metal-catalyzed reactions.

Safety and Handling

Given the lack of a specific Safety Data Sheet (SDS) for **2-Methoxyethyldiethylamine**, it is imperative to handle this compound with the precautions appropriate for analogous tertiary amines and ethers.

General Precautions:

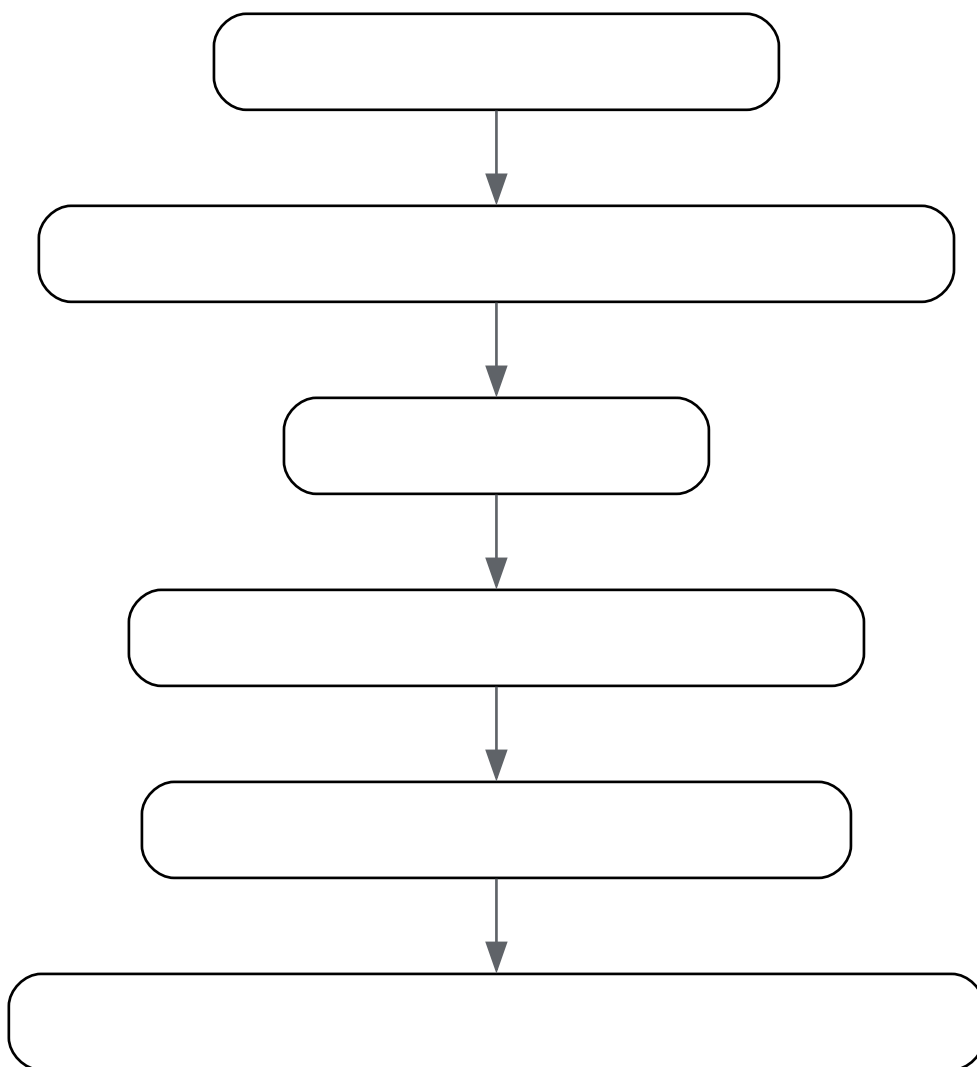
- **Flammability:** Assume the compound is flammable and should be kept away from ignition sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Toxicity:** Handle with care, avoiding inhalation, ingestion, and skin contact. Similar amines can be harmful if swallowed or inhaled and may cause skin and eye irritation or burns.[\[4\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Always use appropriate PPE, including safety goggles, gloves, and a lab coat. Work in a well-ventilated area or a chemical fume hood.[8]

Experimental Protocols: A Note on Self-Validating Systems

In the absence of established, peer-reviewed protocols specifically utilizing **2-Methoxyethyldiethylamine**, any experimental design should incorporate self-validating systems. This means that reaction progress should be monitored by reliable analytical techniques (e.g., TLC, GC-MS, NMR) to confirm the consumption of starting materials and the formation of the desired product.

Logical Workflow for Solvent Screening:



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Caption: A logical workflow for evaluating a new solvent in a chemical reaction.

This workflow ensures that the decision to use or discard **2-Methoxyethyldiethylamine** as a solvent is based on empirical data from the specific chemical system under investigation.

Conclusion

2-Methoxyethyldiethylamine is a solvent with a combination of functional groups that may offer advantages in specific synthetic applications. This guide has compiled the available physical property data to provide a foundational understanding for researchers. The lack of extensive experimental data underscores the need for careful evaluation and the implementation of self-validating experimental protocols when considering its use. As with any chemical, a thorough risk assessment should be conducted before its introduction into the laboratory setting.

References

A comprehensive list of references is not applicable as direct, authoritative sources for all physical properties of **2-Methoxyethyldiethylamine** were not found during the search. The provided information is a synthesis of data from analogous compounds and computational predictions. The citations included in the text point to sources for related compounds that were used to infer properties and safety considerations.

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